

An In-depth Technical Guide to Acid Black 2

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Compound of Interest

Compound Name: *Acid Black 2*

Cat. No.: *B1164905*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acid Black 2** (C.I. 50420), a synthetic azine dye widely utilized across various scientific and industrial domains. This document consolidates its chemical and physical properties, outlines its synthesis and applications, and provides detailed experimental protocols for its use in biological staining.

Core Quantitative Data

A summary of the key quantitative and qualitative properties of **Acid Black 2** is presented below for easy reference.

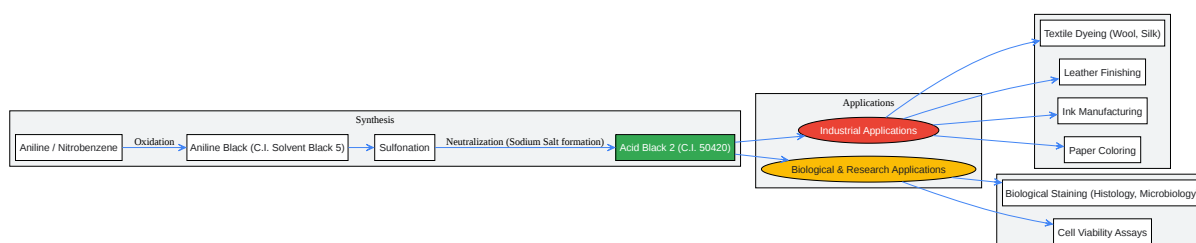
| Property | Value | Reference |
|--------------------------------|----------------------------------|-----------|
| Molecular Formula | C22H14N6Na2O9S2 | [1] |
| Molecular Weight | 616.49 g/mol | [1] |
| CAS Number | 8005-03-6 | [2] |
| Appearance | Black powder or crystals | [3] |
| Solubility in Water | Soluble | [4] |
| Solubility in Ethanol | Soluble (yields a blue solution) | [4] |
| Melting Point | >300 °C (decomposes) | [5] |
| pH Level (1% aqueous solution) | 4-7 | [5] |

Chemical Synthesis and Structure

Acid Black 2, also known as Nigrosine, is produced through the sulfonation of aniline black (C.I. Solvent Black 5).[6] This process involves the reaction of aniline and its derivatives with nitrobenzene in the presence of a catalyst, followed by sulfonation to introduce sulfonic acid groups. These groups are then converted to their sodium salts, rendering the dye water-soluble.[6] The resulting structure is a complex mixture of phenazine-based compounds.[7]

Logical Workflow for Synthesis and Application

The following diagram illustrates the general workflow from the synthesis of **Acid Black 2** to its various applications.



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Caption: Synthesis and application workflow for **Acid Black 2**.

Applications in Research and Industry

Acid Black 2 is a versatile dye with numerous applications:

- **Industrial Applications:** It is extensively used in the textile industry for dyeing protein-based fibers like wool and silk.^[7] It is also employed in the manufacturing of inks, shoe polish, and in the coloring of leather, wood, and plastics.^{[3][8]}
- **Biological and Research Applications:** In laboratory settings, **Acid Black 2** is commonly known as Nigrosine and is used as a biological stain in microbiology and histology.^{[3][9]} It is particularly useful for negative staining, where the background is stained, leaving the cells colorless and visible against a dark field.^[10] It is also utilized in cell viability tests, as living cells with intact membranes exclude the dye, while dead cells take it up.

Experimental Protocol: Negative Staining of Bacteria

This protocol provides a detailed methodology for the negative staining of bacterial cells using **Acid Black 2** (Nigrosine).

Objective: To visualize bacterial morphology (shape and arrangement) without heat fixation, which can distort cellular structures.

Materials:

- **Acid Black 2** (Nigrosine) staining solution (10% w/v in distilled water)
- Bacterial culture (broth or colony from an agar plate)
- Inoculating loop or sterile needle
- Clean glass microscope slides
- Coverslips
- Light microscope

Procedure:

- **Slide Preparation:** Place a small drop of **Acid Black 2** staining solution near one end of a clean microscope slide.
- **Inoculation:** Using a sterile inoculating loop or needle, aseptically transfer a small amount of bacterial culture to the drop of stain. If using a colony from a plate, add a tiny drop of sterile water to the slide first and emulsify the colony in the water before adding the stain.
- **Mixing:** Gently and thoroughly mix the bacterial culture with the stain using the inoculating loop.
- **Spreading:** Take a second clean microscope slide, hold it at a 45-degree angle to the first slide, and bring it back to the edge of the drop of the bacteria-stain mixture. Allow the drop to

spread along the edge of the spreader slide.

- **Smear Creation:** Push the spreader slide smoothly and quickly across the surface of the first slide, dragging the mixture behind it. This will create a thin smear that is thick at one end and thin at the other.
- **Air Drying:** Allow the smear to air dry completely. Do not heat fix.
- **Microscopic Examination:** Once the slide is dry, it can be examined under the microscope. Start with the low-power objective and progress to the oil-immersion objective for detailed observation. The bacterial cells will appear as clear, unstained bodies against a dark purple-black background.

Safety and Handling

Acid Black 2 is generally considered to have low acute toxicity.^[7] However, appropriate safety precautions should always be observed in a laboratory setting.

- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses, and a lab coat when handling the dye.^[11]
- **Inhalation:** Avoid inhaling the powder. Use in a well-ventilated area or with a fume hood.^[2]
- **Contact:** In case of skin or eye contact, flush immediately with plenty of water for at least 15 minutes.^[11]
- **Storage:** Store in a cool, dry place away from strong oxidizing agents.^[4]

Signaling Pathways

Currently, there is no documented evidence to suggest that **Acid Black 2** directly participates in or modulates specific cellular signaling pathways. Its primary role in a biological context is as a physical staining agent, where its interaction with cells is based on membrane permeability rather than specific molecular binding that would trigger a signaling cascade. Researchers should be aware that its utility lies in visualization rather than as a bioactive compound for studying cell signaling.

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